

Troubleshooting low signal in luminescence assays with peptide substrates

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Compound of Interest

Compound Name: *Tos-Gly-Pro-Arg-ANBA-IPA
acetate*

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Technical Support Center: Luminescence Assays with Peptide Substrates

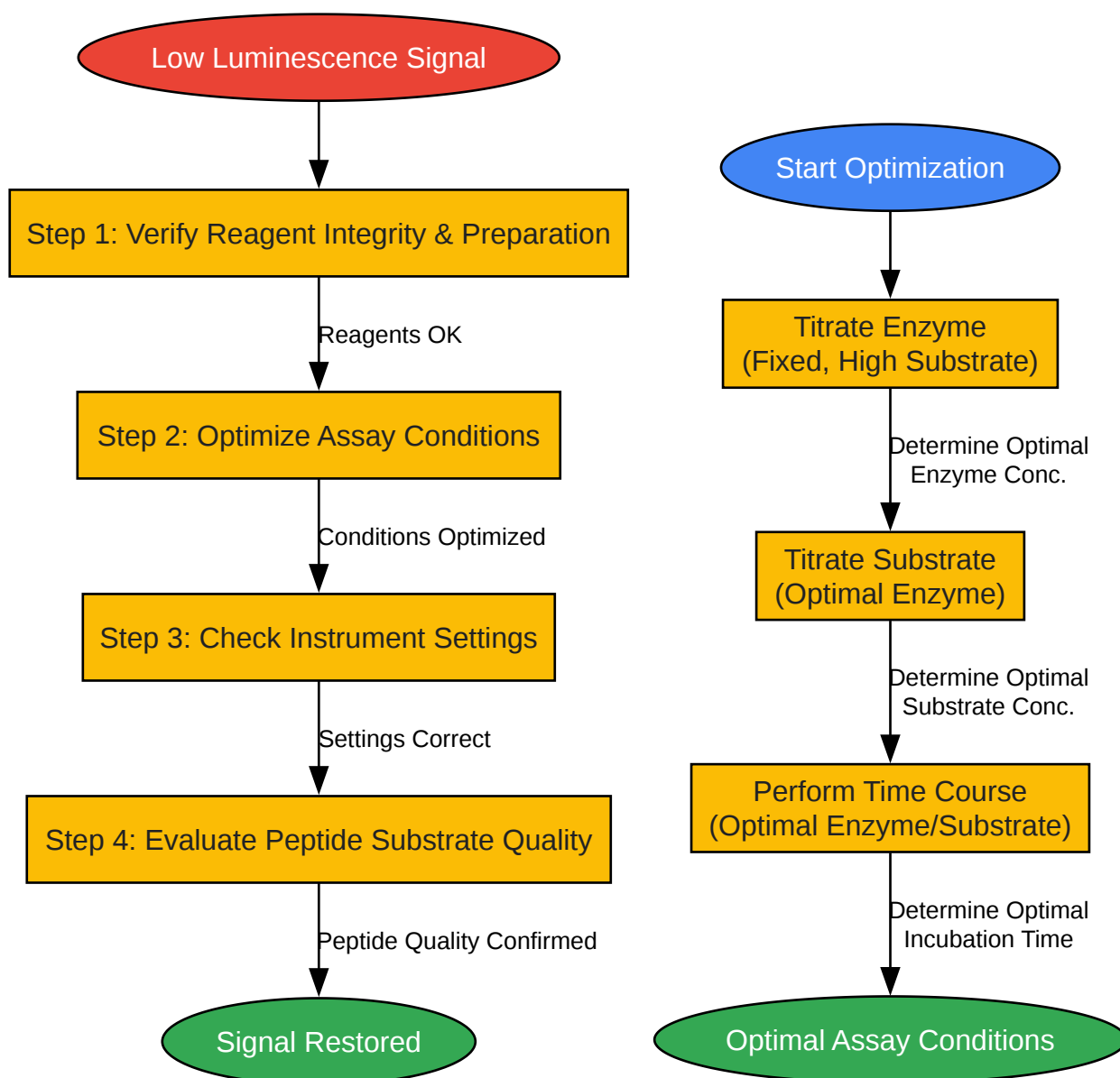
This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve issues of low signal in luminescence assays that utilize peptide substrates.

Frequently Asked Questions (FAQs)

Q1: My luminescence signal is very low or indistinguishable from the background. What are the common causes?

A weak or absent signal can stem from several factors throughout your experimental workflow. Key areas to investigate include issues with reagents, assay conditions, and instrument settings. A systematic approach to troubleshooting is often the most effective way to identify the root cause.

Here is a logical workflow to diagnose the problem:



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